

An In-depth Technical Guide to the Chemical and Biological Properties of Cyanomaclurin

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Compound of Interest

Compound Name: Cyanomaclurin

Cat. No.: B1179379

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Introduction

Cyanomaclurin is a naturally occurring flavonoid, a class of polyphenolic secondary metabolites found in plants. It is most notably isolated from species of the *Artocarpus* genus, such as *Artocarpus heterophyllus* (jackfruit). This document provides a comprehensive overview of the chemical structure, biological activities, and relevant experimental methodologies associated with **cyanomaclurin**, tailored for a scientific audience. All quantitative data is presented in structured tables, and key biological pathways are visualized to facilitate a deeper understanding of its mechanism of action.

Chemical Structure and Properties

Cyanomaclurin possesses a unique and complex tetracyclic structure. Its systematic IUPAC name is (1S,9R)-8,16-dioxatetracyclo[7.7.1.0^{2,7}.0^{10,15}]heptadeca-2,4,6,10(15),11,13-hexaene-3,5,13,17-tetrol.^[1] The key chemical identifiers and properties of **cyanomaclurin** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₂ O ₆	[1]
Molecular Weight	288.25 g/mol	[1]
IUPAC Name	(1S,9R)-8,16-dioxatetracyclo[7.7.1.0 ^{2,7} .0 ^{10,15}]heptadeca-2,4,6,10(15),11,13-hexaene-3,5,13,17-tetrol	[1]
SMILES	<chem>C1=CC2=C(C=C1O)O[C@@H]3C([C@@H]2OC4=CC(=CC(=C34)O)O)O</chem>	[1]
InChI	InChI=1S/C15H12O6/c16-6-1-2-8-10(4-6)20-15-12-9(18)3-7(17)5-11(12)21-14(8)13(15)19/h1-5,13-19H/t13?,14-,15+/m1/s1	[1]
CAS Number	10020-68-5	
Appearance	Not explicitly found in search results	
Solubility	Not explicitly found in search results	

Biological Activity and Quantitative Data

Cyanomaclurin has been investigated for several biological activities, with its antimicrobial properties being quantitatively documented.

Antimicrobial Activity

Cyanomaclurin has demonstrated moderate antibacterial activity against Gram-positive bacteria. The minimum inhibitory concentration (MIC) is a key quantitative measure of this activity.

Organism	MIC (µg/mL)	Reference
Streptococcus pyogenes	15.6	
Staphylococcus epidermidis	15.6	

Other Potential Biological Activities

While quantitative data for **cyanomaclurin** is limited in the available literature, studies on extracts from *Artocarpus heterophyllus* and related flavonoids suggest potential for other bioactivities:

- **Tyrosinase Inhibition:** Many flavonoids are known inhibitors of tyrosinase, a key enzyme in melanin synthesis. While specific IC50 values for **cyanomaclurin** are not readily available, related compounds from *Artocarpus* have shown potent activity.
- **Antioxidant Activity:** Flavonoids are well-known for their antioxidant properties. It is plausible that **cyanomaclurin** also possesses antioxidant capabilities, though specific quantitative data from assays such as DPPH, ABTS, or FRAP are not currently available in the reviewed literature.
- **Anticancer Activity:** Some flavonoids from *Artocarpus heterophyllus* have been shown to have synergistic effects with anticancer drugs.

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below are generalized protocols for the types of assays in which **cyanomaclurin** has been evaluated.

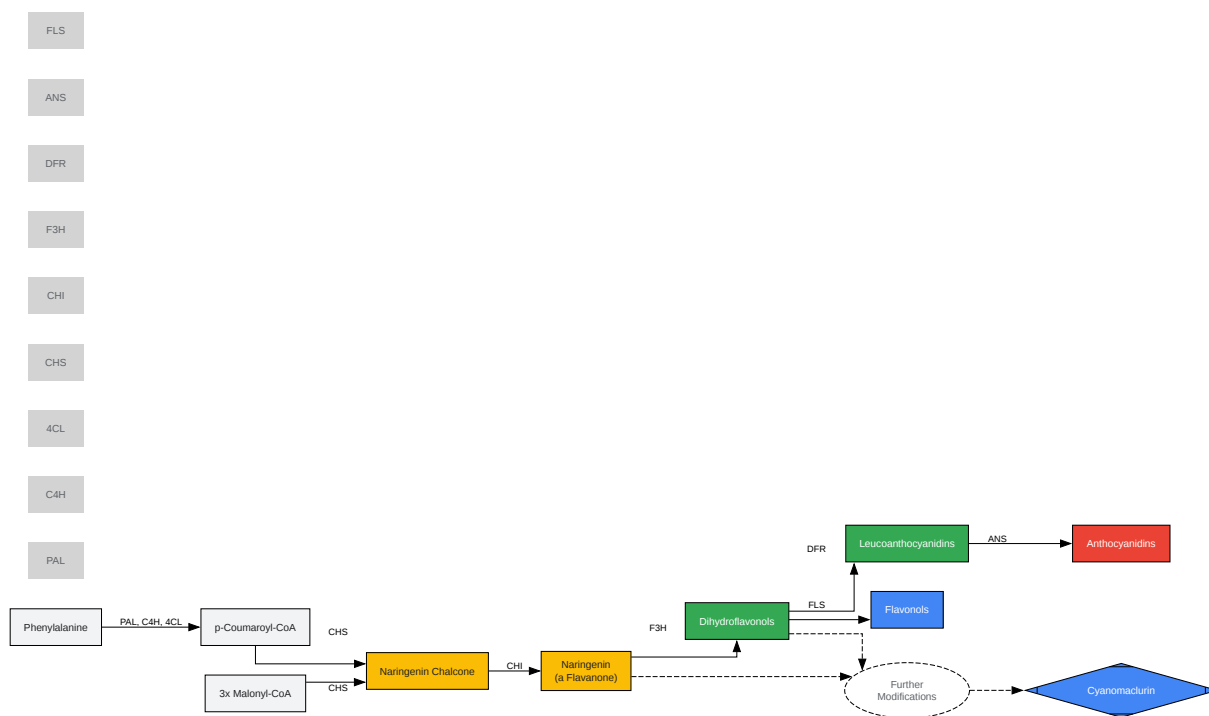
Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

- **Preparation of Bacterial Inoculum:** A pure culture of the test organism is grown on an appropriate agar medium. Several colonies are then used to inoculate a sterile broth, which is incubated until it reaches a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). The inoculum is then diluted to a final concentration of about 5×10^5 CFU/mL in the test wells.
- **Preparation of **Cyanomaclurin** Dilutions:** A stock solution of **cyanomaclurin** is prepared in a suitable solvent (e.g., DMSO). A series of twofold dilutions are then made in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- **Inoculation and Incubation:** Each well containing the diluted **cyanomaclurin** is inoculated with the standardized bacterial suspension. A positive control well (broth with inoculum, no compound) and a negative control well (broth only) are also included. The plate is then incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- **Determination of MIC:** The MIC is determined as the lowest concentration of **cyanomaclurin** at which there is no visible growth of the bacteria.

Biosynthesis of Flavonoids in Artocarpus

Cyanomaclurin, as a flavonoid, is synthesized in plants through the well-established phenylpropanoid and flavonoid biosynthesis pathways. The following diagram illustrates the general pathway leading to the core flavonoid structure, from which **cyanomaclurin** is derived through further enzymatic modifications.



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Caption: Generalized flavonoid biosynthesis pathway.

Conclusion

Cyanomaclurin is a structurally interesting flavonoid with documented antimicrobial activity. While its full biological potential is still under investigation, its presence in widely consumed fruits like jackfruit and the activities of related flavonoids suggest that it warrants further study. This guide provides a foundational understanding of its chemical nature and biological context. Future research should focus on obtaining more extensive quantitative data on its biological activities, elucidating its precise biosynthetic pathway, and developing efficient synthetic routes to enable more in-depth pharmacological evaluation.

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References

- 1. Flavonoids from the roots of *Artocarpus heterophyllus* - PubMed [pubmed.ncbi.nlm.nih.gov]
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